

Chemical Identity and Properties of 6-Methyl-1-heptanol

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Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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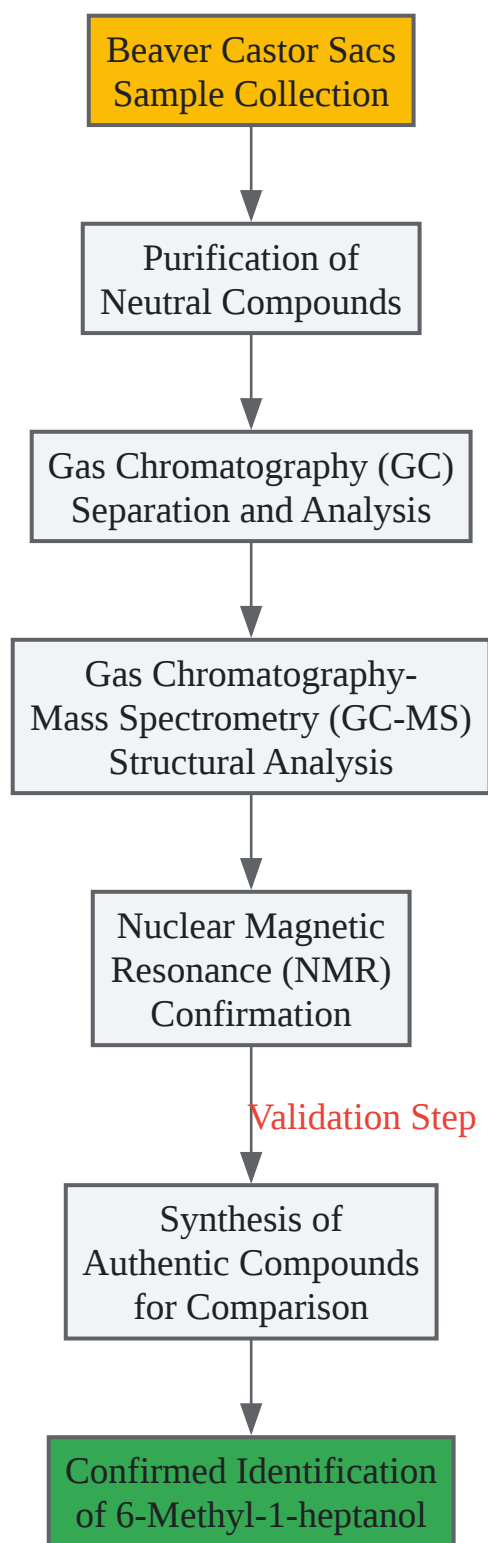
The table below summarizes the key identifiers and calculated physical properties of **6-Methyl-1-heptanol** as found in chemical databases.

Property	Value / Description
CAS Number	1653-40-3 [1] [2] [3]
Molecular Formula	C ₈ H ₁₈ O [1] [2] [4]
Molecular Weight	130.23 g/mol [1] [4]
IUPAC Name	6-methylheptan-1-ol [3]
Boiling Point	187 - 189 °C @ 760 mm Hg [3] [4]
Density	0.8175 [4]
log P (o/w)	2.721 (est) [3] / 2.195 [2]
Classification	Oxygen-containing monoterpene / branched-chain fatty alcohol [5] [1]

Analytical Identification in Castoreum

6-Methyl-1-heptanol has been identified as a constituent of castoreum, the yellowish exudate from the castor sacs of mature North American beavers (*Castor canadensis*) [5] [6]. It is characterized as one of the **oxygen-containing monoterpenes** that contribute to the unique odor profile of the substance [5] [7] [6].

A key 1995 study by Tang, Webster, and Müller-Schwarze specifically analyzed the neutral compounds from male castoreum. The following workflow outlines the experimental procedures they used to isolate and identify **6-Methyl-1-heptanol** and other compounds [8] [9]:



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In this study, the identities of the isolated compounds, including **6-Methyl-1-heptanol**, were confirmed by comparing their analytical properties with those of authentic, synthetically produced compounds [8] [9]. This

research identified 13 neutral compounds that had not been previously reported in castoreum [9].

Context and Significance of the Finding

- **Dietary Origin:** The chemical compounds found in castoreum, including **6-Methyl-1-heptanol**, are gathered from the beaver's plant-based diet [5] [7]. This indicates that the compound is not synthesized by the beaver itself but is metabolically processed from ingested plant matter.
- **Role in Perfumery:** In its traditional and modern use, castoreum is valued in perfumery for its warm, animalic, leather-like note [7]. The complex mixture of compounds, of which **6-Methyl-1-heptanol** is a part, contributes to this deep, sensual aroma used in leather, woody, and oriental fragrance compositions [5] [7].

Conclusion

In summary, **6-Methyl-1-heptanol** is a verified natural component of castoreum, identified through rigorous analytical techniques including GC, GC-MS, and NMR, with confirmation via synthesis of authentic standards [8] [9]. Its presence is attributed to the beaver's consumption of plants.

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